

In-depth Technical Guide to the Physicochemical Properties of Cephaibol D

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Compound of Interest

Compound Name: *Cephaibol D*

Cat. No.: *B15566547*

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Introduction

Cephaibol D is a member of the cephaibols, a group of peptaibol antibiotics isolated from the fungus *Acremonium tubakii* DSM 12774.[1][2] These peptides are characterized by a high content of the unusual amino acids α -aminoisobutyric acid (Aib) and isovaline (Iva). This guide provides a comprehensive overview of the known physicochemical properties of **Cephaibol D**, detailed experimental protocols for its characterization, and an exploration of its potential biological activities.

Physicochemical Properties

The physicochemical properties of **Cephaibol D** have been determined through a combination of mass spectrometry and amino acid analysis, as detailed in the primary literature by Schiell et al. (2001).[1][2]

Property	Value	Source
Molecular Formula	C ₇₇ H ₁₂₉ N ₁₇ O ₂₀	Schiell et al. (2001)
Molecular Weight	1621.9 Da	Schiell et al. (2001)
Amino Acid Sequence	Ac-Phe-Aib-Aib-Aib-D-Iva-Gly- Leu-Aib-Aib-Hyp-Gln-D-Iva- Hyp-Aib-Pro-Pheol	Schiell et al. (2001)
Melting Point	Not Reported	
Solubility	Not Reported	

Note: While specific data on the melting point and solubility of **Cephaibol D** are not available in the reviewed literature, peptaibols are generally known to be sparingly soluble in water and more soluble in organic solvents like methanol and chloroform.

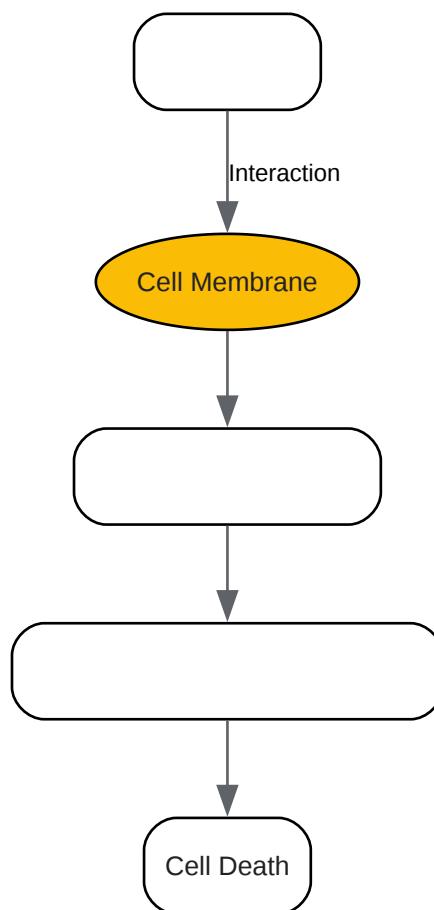
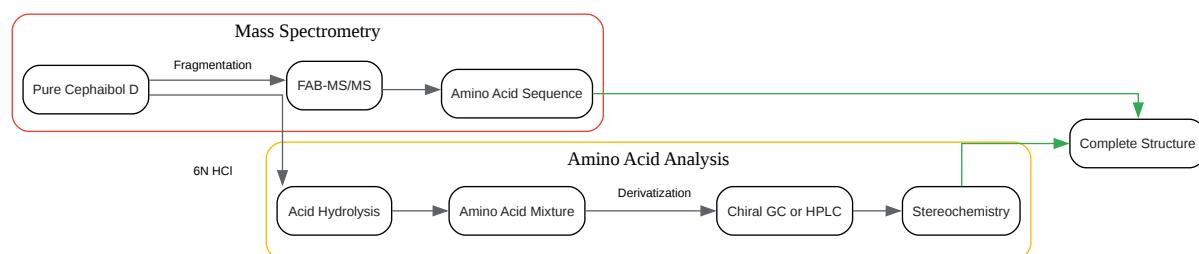
Experimental Protocols

The characterization of **Cephaibol D** involves a series of sophisticated analytical techniques. The following protocols are based on the methodologies described for the analysis of the cephaibol family of peptides.[\[1\]](#)[\[2\]](#)

Isolation and Purification of Cephaibol D

The isolation of cephaibols from *Acremonium tubakii* is a multi-step process involving extraction and chromatographic separation.

Workflow for Isolation and Purification:



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References

- 1. Cephaibols, new peptaibol antibiotics with anthelmintic properties from *Acremonium tubakii* DSM 12774 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. jstage.jst.go.jp [jstage.jst.go.jp]
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